

Application Notes and Protocols for 6-Hydroxymelatonin Analysis in Plasma

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Compound of Interest

Compound Name: 6-Hydroxymelatonin

Cat. No.: B016111

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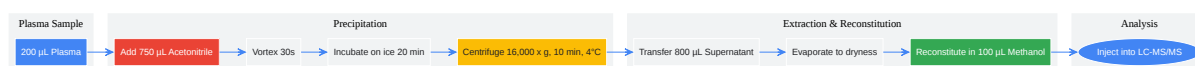
For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Hydroxymelatonin is the primary and major metabolite of melatonin, a hormone centrally involved in regulating circadian rhythms. The accurate quantification of **6-hydroxymelatonin** in plasma is crucial for pharmacokinetic studies, drug metabolism research, and understanding the physiological and pathological processes related to melatonin signaling. This document provides detailed application notes and protocols for the sample preparation of **6-hydroxymelatonin** in plasma for analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The three most common sample preparation techniques are covered: Protein Precipitation (PPT), Liquid-Liquid Extraction (LLE), and Solid-Phase Extraction (SPE).

Melatonin Metabolism

Melatonin is primarily metabolized in the liver by cytochrome P450 enzymes, predominantly CYP1A2, to **6-hydroxymelatonin**. This metabolite is then conjugated with sulfate to form 6-sulfatoxymelatonin, which is excreted in the urine.



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